

safety and handling precautions for 5-Chloro-2-(ethylsulfonyl)pyridine

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Compound of Interest

Compound Name: 5-Chloro-2-(ethylsulfonyl)pyridine

Cat. No.: B1592856

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An In-Depth Technical Guide to the Safe Handling of 5-Chloro-2-(ethylsulfonyl)pyridine

This document serves as a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **5-Chloro-2-(ethylsulfonyl)pyridine**. As a sulfur- and chlorine-containing heterocyclic compound, its unique reactivity profile necessitates a thorough understanding of its potential hazards to ensure personnel safety and experimental integrity. This guide is structured to provide not just procedural steps, but the scientific rationale behind them, empowering users to make informed safety decisions.

Compound Identification and Physicochemical Properties

A foundational aspect of safe handling is the correct identification and understanding of the substance's physical and chemical properties. These characteristics influence its behavior under various laboratory conditions and are critical for risk assessment.

Property	Value	Source
Chemical Name	5-Chloro-2-(ethylsulfonyl)pyridine	[1]
CAS Number	859536-33-7	[2][3]
Molecular Formula	C7H8ClNO2S	[1][3]
Molecular Weight	205.66 g/mol	[1][3]
Appearance	Solid (form may vary)	N/A
Melting Point	No data available	[4]
Boiling Point	No data available	[4]
Solubility	Insoluble in water; Soluble in MDC, Acetone, Methanol.[5]	[5]
XLogP3	1.4	[1][6]
Stability	Stable under recommended storage conditions.[5]	[5]

Note: The toxicological properties of **5-Chloro-2-(ethylsulfonyl)pyridine** have not been thoroughly investigated.[7][8] Therefore, it must be handled with the caution appropriate for a potentially hazardous substance.

Hazard Identification and Classification

While a harmonized classification for **5-Chloro-2-(ethylsulfonyl)pyridine** is not available from major regulatory bodies like ECHA, an analysis of safety data sheets for structurally analogous compounds (e.g., chlorinated pyridines, sulfonyl-containing compounds) allows for a presumptive hazard classification.[9][10] This approach is fundamental to proactive risk mitigation in a research environment.

Presumptive GHS Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[4][8][11]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.[12]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled.[12]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[12][13]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[12][13]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation.[5][13]

Summary of Potential Health Effects:

- Ingestion: Harmful if swallowed, may lead to systemic toxicity.[14]
- Inhalation: Toxic if inhaled as a dust or aerosol, potentially causing severe irritation to the respiratory tract.[12][15]
- Skin Contact: Toxic upon absorption through the skin. Causes skin irritation, and prolonged contact may lead to more severe effects.[12][15]
- Eye Contact: Causes serious eye irritation, with a risk of significant damage if not addressed promptly.[12][15]

Proactive Risk Assessment and Exposure Control

The cornerstone of laboratory safety is a dynamic risk assessment process that precedes any handling of a chemical. The goal is to establish a controlled environment that minimizes all potential routes of exposure. This involves a combination of engineering controls, administrative procedures, and personal protective equipment.

Engineering Controls: The First Line of Defense

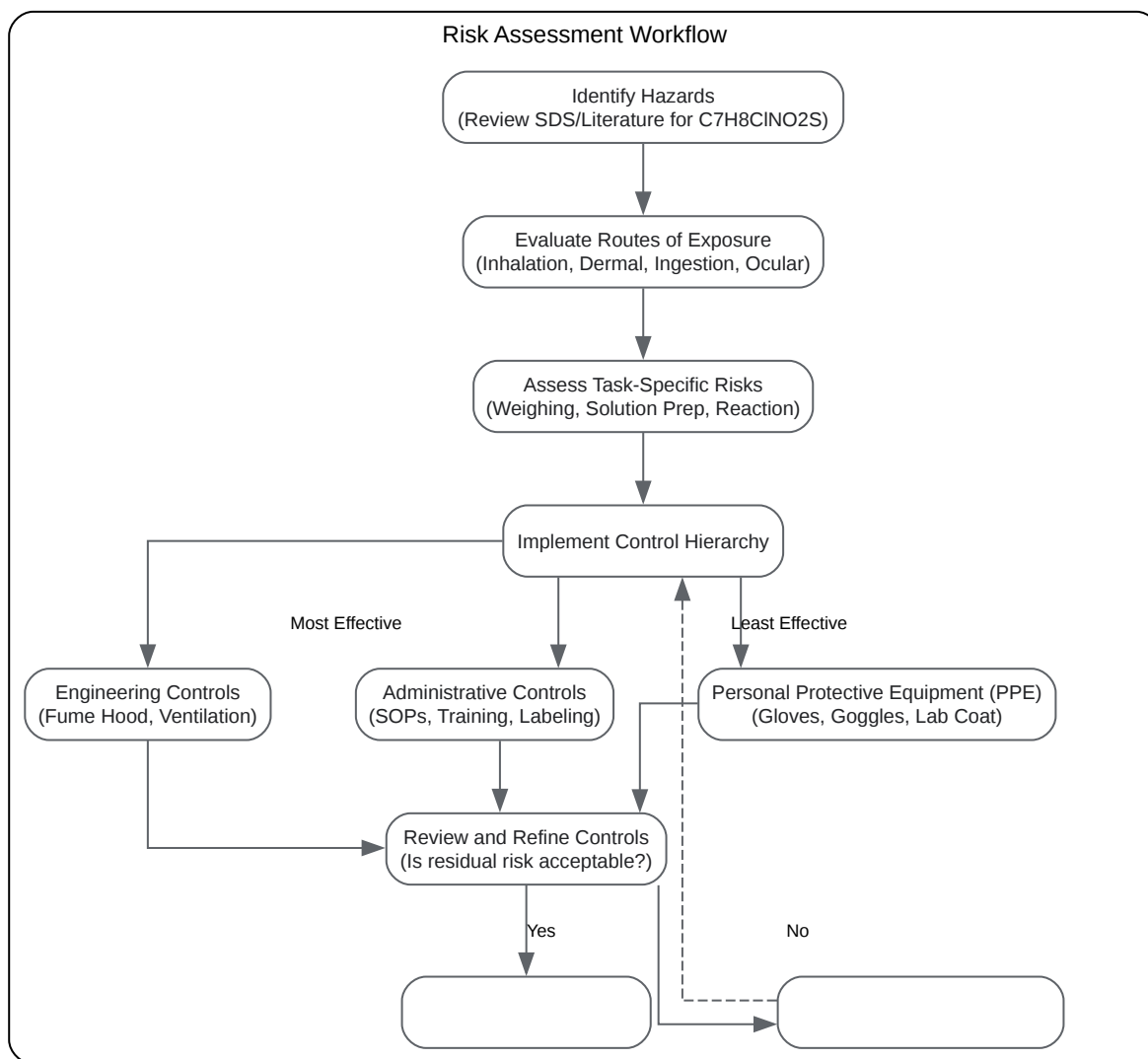
Engineering controls are designed to isolate the hazard from the operator. The causality is simple: if the chemical cannot reach the researcher, it cannot cause harm.

- **Chemical Fume Hood:** All weighing, reconstitution, and reaction setup involving solid **5-Chloro-2-(ethylsulfonyl)pyridine** or its solutions must be conducted in a certified chemical fume hood.^[16] This prevents the inhalation of airborne dust or vapors.
- **Ventilation:** The laboratory should have adequate general ventilation to dilute any fugitive emissions.^[6] Ensure that eyewash stations and safety showers are readily accessible and tested regularly.^[5]

Administrative Controls: Standard Operating Procedures (SOPs)

Safe work practices are critical for managing residual risk.

- **Access Restriction:** Limit access to areas where the compound is being used to authorized personnel only.
- **Hygiene Practices:** Prohibit eating, drinking, and smoking in the laboratory.^{[5][12]} Hands should be washed thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.^[17]
- **Labeling:** All containers of **5-Chloro-2-(ethylsulfonyl)pyridine** must be clearly labeled with the chemical name, CAS number, and appropriate hazard pictograms.



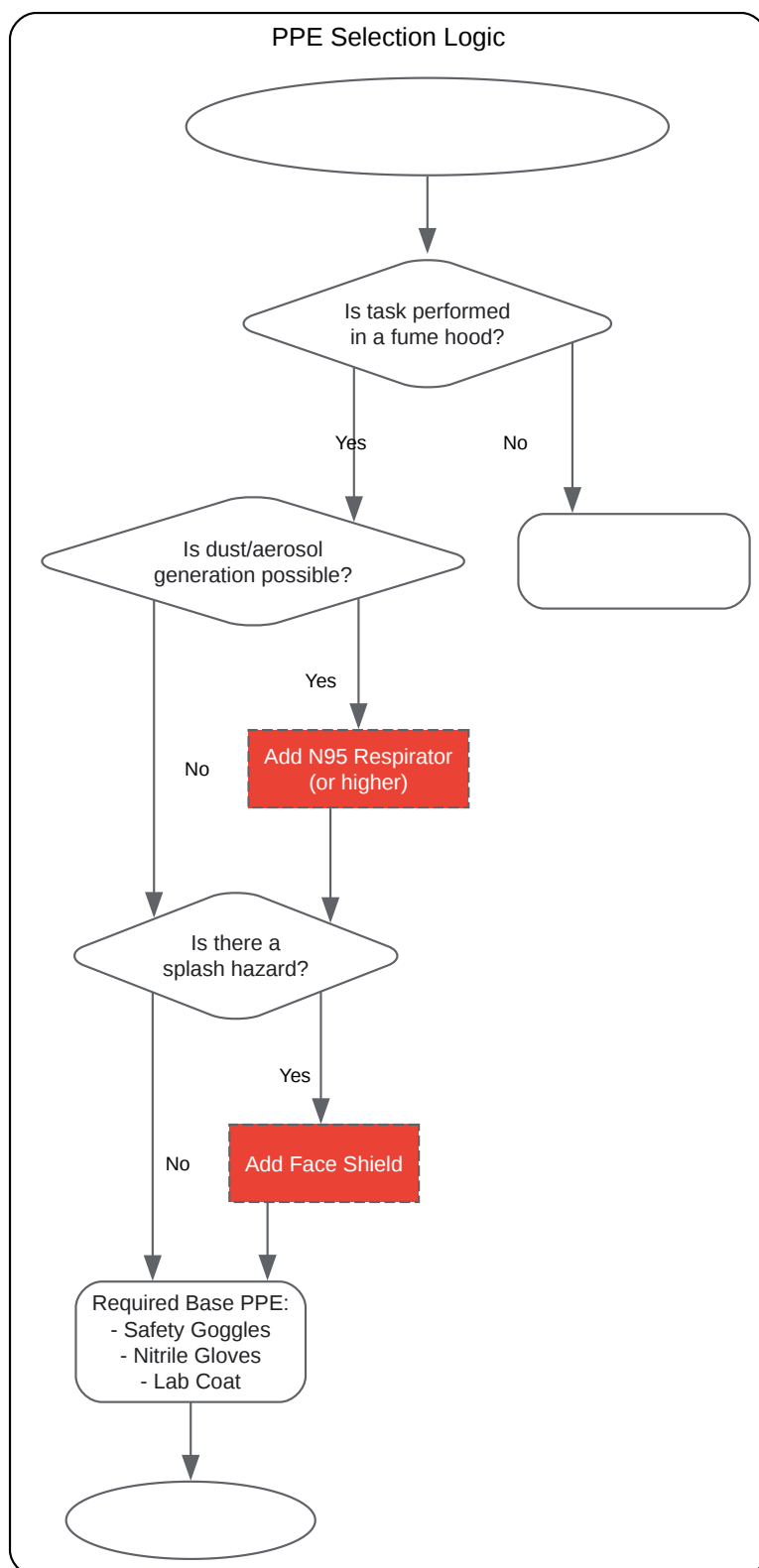
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Caption: Risk assessment workflow for handling **5-Chloro-2-(ethylsulfonyl)pyridine**.

Personal Protective Equipment (PPE): The Final Barrier

PPE is essential but should never be the sole means of protection. It serves as the last line of defense when engineering and administrative controls are insufficient to eliminate risk. The selection of PPE must be based on a thorough risk assessment of the specific tasks being performed.^[18]

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH-approved goggles.^{[12][19]} A face shield should be worn in addition to goggles when there is a significant risk of splashing.^[16]
- **Skin and Body Protection:** A flame-resistant lab coat is mandatory.^[16] For larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron or coveralls should be considered.^[20]
- **Hand Protection:** Due to the risk of dermal toxicity, handle with chemical-resistant gloves (e.g., nitrile rubber) that have been inspected for integrity before use.^{[7][17]} Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.^[17] For extended contact or when handling concentrated solutions, consider double-gloving.^[16]
- **Respiratory Protection:** If engineering controls are not sufficient to maintain exposure below occupational limits, or during emergency situations, a NIOSH-approved respirator is required.^[7] For nuisance dust exposures, a P95 (US) or P1 (EU) particle respirator may be sufficient. For higher-level protection or unknown concentrations, a full-face respirator with appropriate cartridges (e.g., OV/AG/P99 or ABEK-P2) is necessary.^{[7][19]}



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